

Proper Disposal Procedures for 5,7,4'-Trihydroxy-8-methylflavanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,7,4'-Trihydroxy-8-methylflavanone

Cat. No.: B149884

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **5,7,4'-Trihydroxy-8-methylflavanone** (CAS No. 916917-28-7). The following procedures are based on available safety data and general laboratory best practices to ensure minimal environmental impact and maintain a safe working environment.

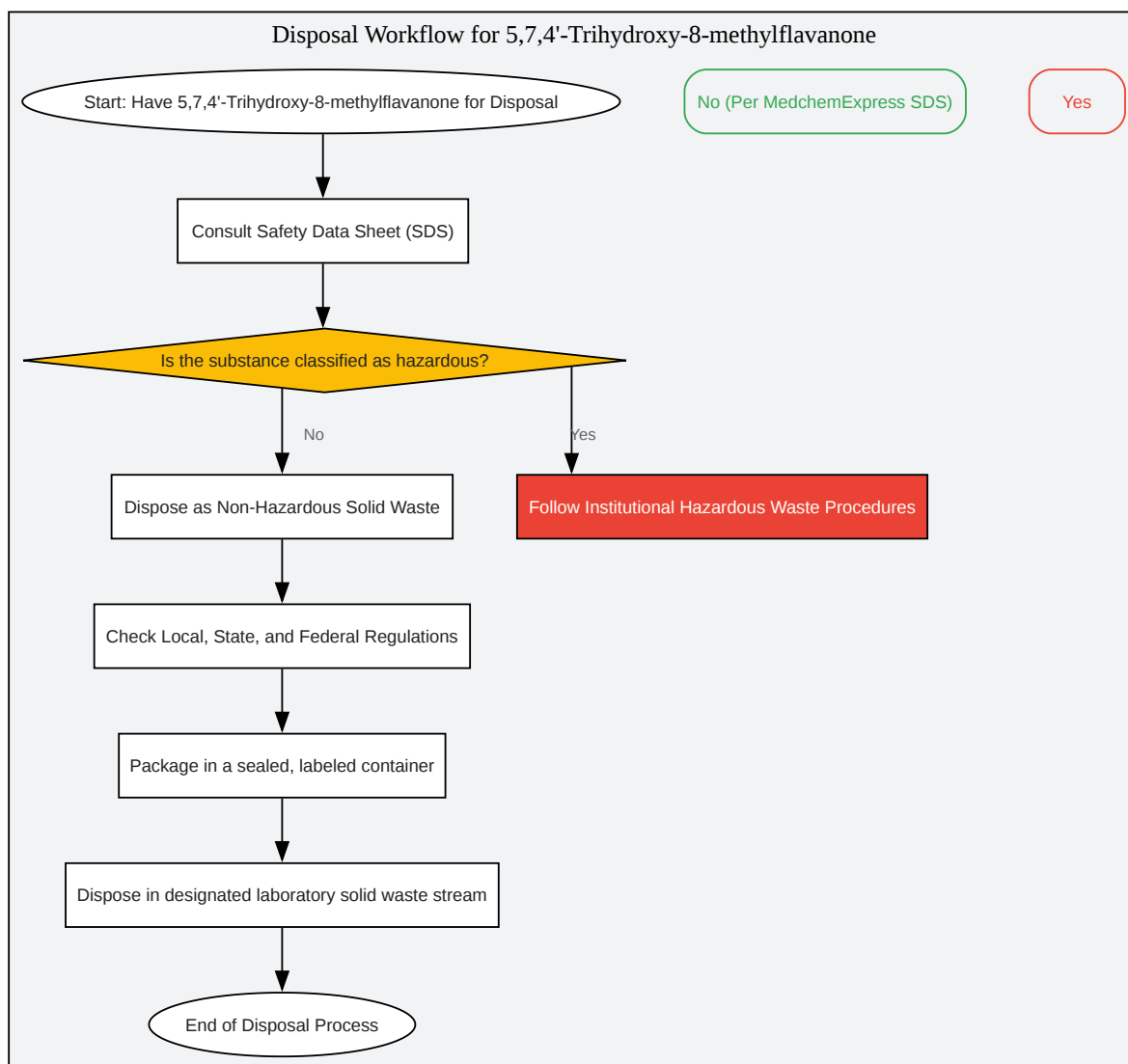
Key Safety and Disposal Information

According to the Safety Data Sheet (SDS) provided by MedchemExpress, **5,7,4'-Trihydroxy-8-methylflavanone** is classified as not a hazardous substance or mixture[1]. This classification is the primary determinant for the recommended disposal route. However, it is crucial to adhere to local, state, and federal regulations, as disposal requirements can vary.

Parameter	Information	Source
Chemical Name	5,7,4'-Trihydroxy-8-methylflavanone	MedchemExpress SDS
Synonyms	8-Methyl-naringenine	MedchemExpress SDS
CAS Number	916917-28-7	MedchemExpress SDS
Hazard Classification	Not a hazardous substance or mixture	MedchemExpress SDS[1]
Primary Disposal Route	Non-hazardous solid waste	General Laboratory Guidelines

Experimental Workflow for Disposal

The following diagram outlines the decision-making process and procedural steps for the proper disposal of **5,7,4'-Trihydroxy-8-methylflavanone**.



[Click to download full resolution via product page](#)

Caption: Disposal decision workflow for **5,7,4'-Trihydroxy-8-methylflavanone**.

Step-by-Step Disposal Protocol

1. Personal Protective Equipment (PPE):

- Before handling, ensure you are wearing appropriate PPE, including safety glasses, gloves, and a lab coat.

2. Waste Identification and Segregation:

- Confirm that the waste to be disposed of is solely **5,7,4'-Trihydroxy-8-methylflavanone** and is not mixed with any hazardous solvents or other regulated chemicals. If it is contaminated with a hazardous substance, the mixture must be treated as hazardous waste.

3. Containerization:

- Place the solid **5,7,4'-Trihydroxy-8-methylflavanone** waste into a well-sealed container.
- The container should be clearly labeled as "**5,7,4'-Trihydroxy-8-methylflavanone** (Non-Hazardous Solid Waste)" to avoid accidental mismanagement by other laboratory personnel or custodial staff.

4. Final Disposal:

- Dispose of the sealed and labeled container in the designated laboratory solid waste stream intended for non-hazardous chemical waste.
- Do not dispose of this compound down the drain unless it is in a solution and local regulations explicitly permit it for non-hazardous materials. For the solid form, disposal in the solid waste stream is the appropriate method.

5. Empty Container Disposal:

- Any empty containers that previously held **5,7,4'-Trihydroxy-8-methylflavanone** should have their labels defaced or removed.
- These empty containers can then be disposed of in the regular laboratory trash or recycling, in accordance with your institution's policies.

Important Considerations:

- **Consult Local Regulations:** Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance, as local regulations may have additional requirements for the disposal of laboratory chemicals, even those classified as non-hazardous.
- **Avoid Contamination:** Ensure that non-hazardous waste streams are not contaminated with hazardous materials, as this can lead to costly and improper waste management.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- To cite this document: BenchChem. [Proper Disposal Procedures for 5,7,4'-Trihydroxy-8-methylflavanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149884#5-7-4-trihydroxy-8-methylflavanone-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com